

An In-depth Technical Guide to the Physical Properties of 1,4-Dicyanobenzene

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Compound of Interest

Compound Name: *Terephthalonitrile*

Cat. No.: *B052192*

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This technical guide provides a focused examination of the melting and boiling points of 1,4-Dicyanobenzene (also known as **terephthalonitrile**), a key intermediate in the synthesis of advanced materials. This document collates available data, outlines standard experimental protocols for its physical characterization, and presents a logical workflow for these determinations.

Core Physical Properties

1,4-Dicyanobenzene is a white to light yellow crystalline solid at room temperature.^{[1][2]} Its physical properties, particularly its melting point, are crucial indicators of purity and are fundamental to its application in various synthetic processes.

Data Presentation: Physical Constants

The key physical properties of 1,4-Dicyanobenzene are summarized in the table below. The melting point is well-documented and consistently reported across various sources. The boiling point, however, is presented as a rough estimate and should be interpreted with caution, as the compound is known to sublime.

Property	Value	Notes	Citations
Melting Point	221–227 °C	A sharp melting range is indicative of high purity. Impurities will typically lower and broaden this range.	[1][2][3][4][5]
Boiling Point	227.54 °C	This value is a rough estimate. The compound can be purified by sublimation, suggesting it may sublime at or near its melting point under atmospheric pressure.	[2]
Molecular Formula	C ₈ H ₄ N ₂	-	[2]
Molecular Weight	128.13 g/mol	-	[2]

Experimental Protocols: Melting Point Determination

The melting point of 1,4-Dicyanobenzene is determined using the capillary method, a standard technique for crystalline organic solids. This method relies on heating a small, powdered sample in a capillary tube and observing the temperature range over which it transitions from a solid to a liquid.[6][7]

Apparatus:

- Melting Point Apparatus: A heated metal block (e.g., Mel-Temp apparatus) or a liquid oil bath (e.g., Thiele tube).[6][8]
- Capillary Tubes: Thin glass tubes sealed at one end.[9]
- Thermometer: A calibrated, high-precision thermometer.

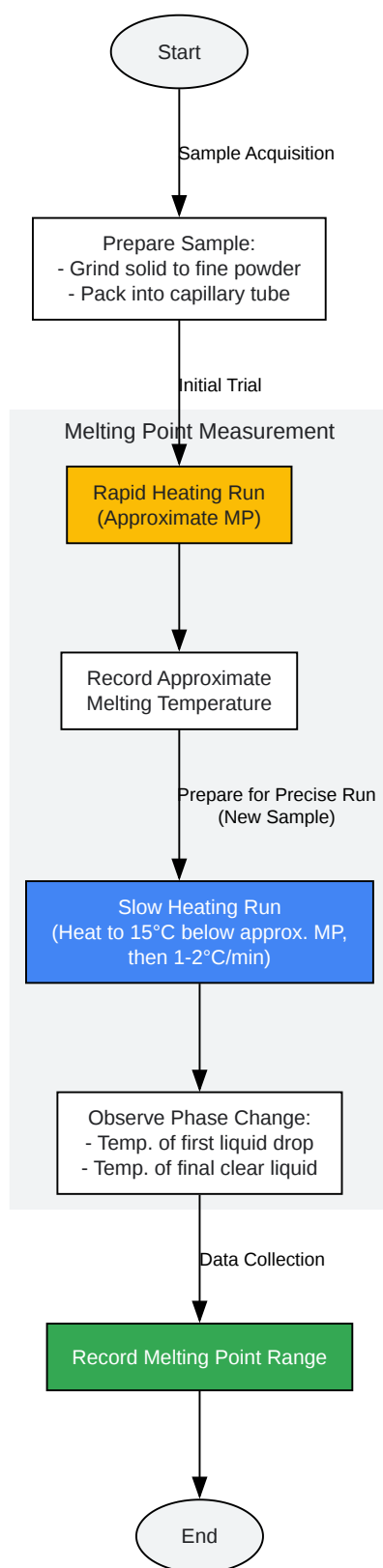
- Sample: Finely powdered 1,4-Dicyanobenzene.

Detailed Methodology:

- Sample Preparation: A small amount of 1,4-Dicyanobenzene is finely ground into a powder to ensure uniform heating. The open end of a capillary tube is tapped into the powder until a small amount of the sample (approximately 1-2 mm in height) is packed into the closed end.
[10][11]
- Apparatus Setup:
 - For a Mel-Temp type apparatus: The capillary tube is inserted into the sample holder in the heating block. A thermometer is placed in its designated well to monitor the block's temperature.[6]
 - For a Thiele tube: The capillary tube is attached to the thermometer, typically with a rubber band, ensuring the sample is aligned with the thermometer bulb. This assembly is then immersed in the oil of the Thiele tube.[8][11]
- Measurement Procedure:
 - Initial Rapid Heating: A preliminary, rapid heating is often performed to determine an approximate melting point.[6][12]
 - Precise Determination: A fresh sample is prepared. The apparatus is heated rapidly to about 15-20°C below the approximate melting point.[12] The heating rate is then reduced significantly to about 1-2°C per minute.[9][11]
 - Observation: The sample is observed carefully through a magnifying lens. Two temperatures are recorded:
 1. The temperature at which the first droplet of liquid appears.[10][12]
 2. The temperature at which the last crystal of the solid completely melts into a clear liquid.
[10][12]
 - Reporting: The two recorded temperatures constitute the melting point range. For a pure substance, this range is typically narrow (0.5-1.0°C).[6]

Visualization of Experimental Workflow

The logical flow for the standard determination of a compound's melting point is illustrated below. This process ensures accuracy by first establishing an approximate range and then performing a careful, slow measurement.



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Workflow for Melting Point Determination.

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